Introduction: The Strategic Value of Fluorinated Piperidines

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Compound of Interest

Compound Name:	*3-(Fluoromethyl)piperidine hydrochloride*
CAS No.:	*1241725-60-9*
Cat. No.:	*B568028*

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The piperidine ring is one of the most ubiquitous N-heterocyclic scaffolds in modern pharmaceuticals, found in drugs targeting a wide array of diseases, including those affecting the central nervous system (CNS) and various cancers.[1] Its prevalence is due to its favorable properties: it is a saturated, non-aromatic ring that can adopt a stable chair conformation, providing a three-dimensional framework for orienting substituents to interact with biological targets. Furthermore, the basic nitrogen atom is often protonated at physiological pH, which can enhance water solubility and facilitate key hydrogen bonding interactions.[1]

The introduction of fluorine into drug candidates has become a cornerstone of modern medicinal chemistry.[3] The fluoromethyl (-CH2F) group, in particular, serves as a unique bioisostere for a methyl group or a hydroxyl group. Its high electronegativity can alter the local electronic environment and pKa of the nearby piperidine nitrogen, influencing binding affinity. Crucially, the C-F bond is exceptionally strong, which can block sites of metabolic oxidation, thereby enhancing a compound's metabolic stability and bioavailability.[3][4]

3-(Fluoromethyl)piperidine hydrochloride combines these two valuable motifs. The substitution at the 3-position creates a chiral center, allowing for the exploration of

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stereospecific interactions with target proteins, a critical factor in enhancing potency and reducing off-target effects.[5] As such, this compound is not merely an inert scaffold but an active contributor to a molecule's drug-like properties, making it a highly valuable building block for drug discovery programs.

Physicochemical and Structural Data

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. The key data for **3-(Fluoromethyl)piperidine hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	1241725-60-9	[6]
Molecular Formula	$C_6H_{13}ClFN$	[6]
Molecular Weight	153.62 g/mol	[6]
IUPAC Name	3-(fluoromethyl)piperidine;hydrochloride	
Canonical SMILES	C1CC(CNC1)CF.Cl	
Appearance	White to off-white solid/powder (Typical)	
Chirality	Racemic (contains one chiral center)	

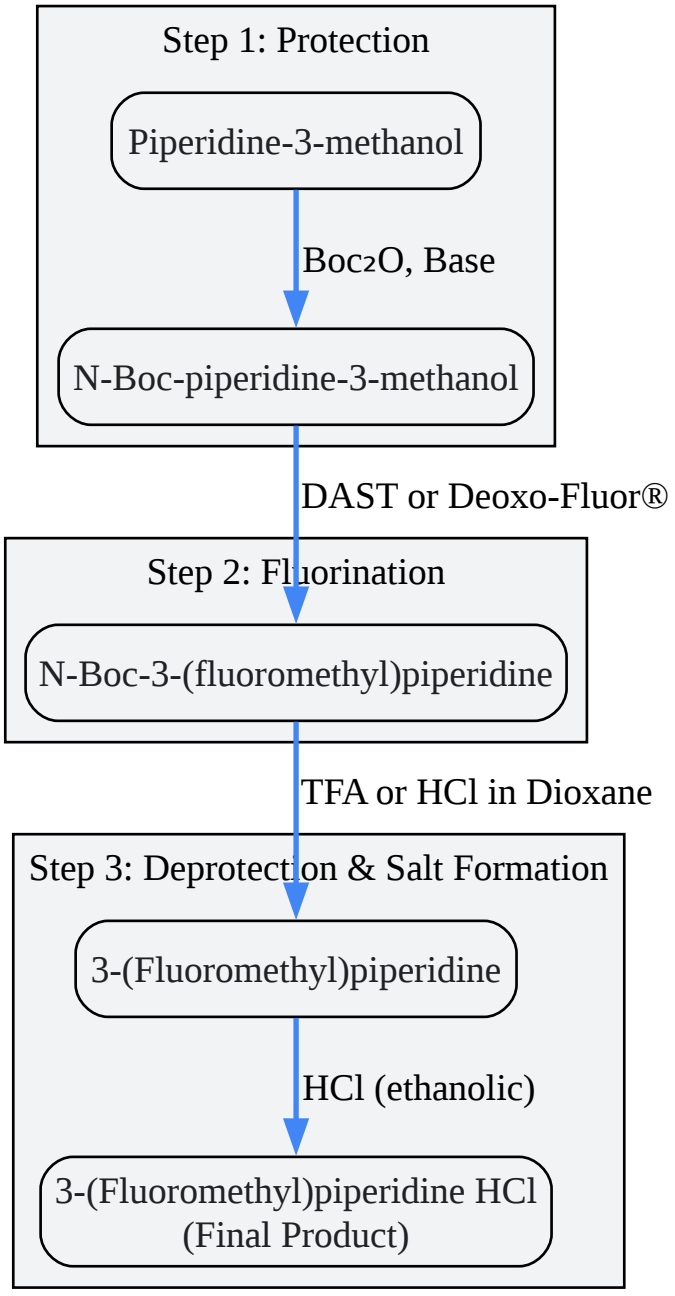
Synthesis and Spectroscopic Characterization

The validation of a chemical entity's structure and purity is non-negotiable in scientific research. This section outlines a plausible synthetic approach and the analytical workflows required for structural confirmation.

Proposed Synthetic Pathway

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While numerous methods exist for the synthesis of fluorinated piperidines[7], a common and logical approach involves the fluorination of a readily available precursor, such as a protected 3-(hydroxymethyl)piperidine. The causality behind this choice is the commercial availability of piperidine-3-methanol and the existence of reliable fluorinating agents.



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Caption: Plausible synthetic workflow for 3-(Fluoromethyl)piperidine HCl.

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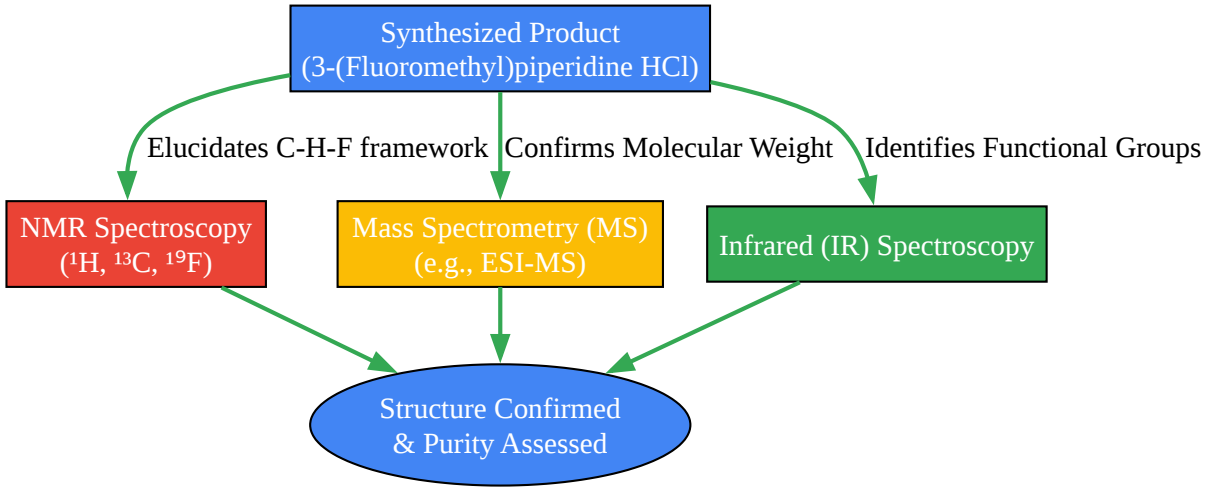
Experimental Protocol: A Generalized Approach

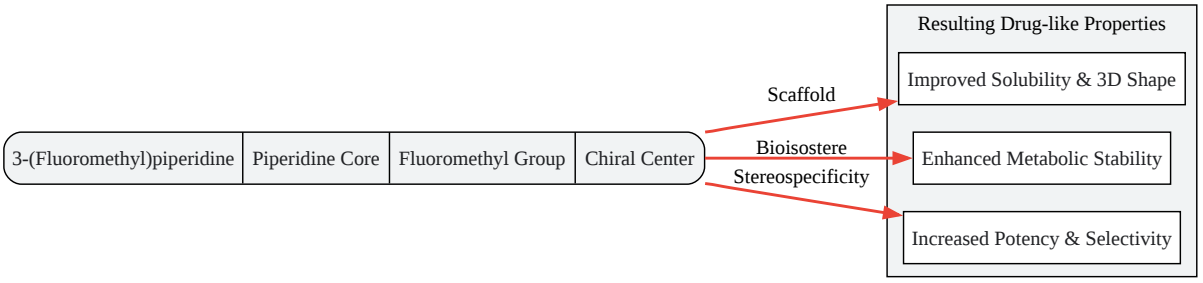
- Nitrogen Protection: The piperidine nitrogen of the starting material (piperidine-3-methanol) is protected, typically with a tert-butyloxycarbonyl (Boc) group. This is crucial as it prevents the basic nitrogen from interfering with the subsequent fluorination step.
- Fluorination: The protected alcohol is treated with a nucleophilic fluorinating agent, such as diethylaminosulfur trifluoride (DAST) or Deoxo-Fluor®. This reaction substitutes the hydroxyl group with a fluorine atom. The choice of a modern fluorinating agent over harsher methods is a key consideration for safety and yield.
- Deprotection and Salt Formation: The Boc-protecting group is removed under acidic conditions (e.g., trifluoroacetic acid or hydrochloric acid in a solvent like dioxane). The resulting free base is then treated with ethanolic or ethereal HCl to precipitate the stable hydrochloride salt, which improves handling and shelf-life.

Spectroscopic Analysis Workflow

Confirming the identity and purity of the final compound requires a multi-pronged analytical approach. Each technique provides a unique piece of the structural puzzle.

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Caption: Relationship between structural features and drug properties.

- Piperidine Core: Provides a proven, low-strain, three-dimensional scaffold that can be readily functionalized. Its basic nitrogen can be used to tune solubility and form salt bridges with target proteins. [1]* Fluoromethyl Group: Acts as a metabolically robust bioisostere. It can increase lipophilicity, thereby improving cell membrane permeability. The strong C-F bond protects the molecule from CYP450-mediated oxidative metabolism, often extending its half-life. [3]* Chirality: The chiral center at the 3-position is paramount. It allows for the synthesis of enantiomerically pure compounds. Often, only one enantiomer (the eutomer) will fit

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optimally into a chiral binding pocket, leading to significant improvements in potency and a reduction in off-target effects that might be caused by the other enantiomer (the distomer). [5]

Potential Therapeutic Areas

Given the prevalence of the piperidine scaffold, this building block is applicable to a wide range of therapeutic targets, most notably:

- Central Nervous System (CNS) Disorders: Many CNS-active drugs contain a piperidine ring, which can interact with receptors and transporters in the brain. [1][8]* Oncology: Piperidine derivatives are found in numerous kinase inhibitors and other anti-cancer agents.
- Infectious Diseases: The scaffold is present in various antimicrobial and antiviral compounds. [1]

Safety, Handling, and Storage

As with any laboratory chemical, proper handling is essential to ensure user safety. This compound, as a hydrochloride salt of an amine, should be treated as a potential irritant.

Health Hazards:

- May cause skin irritation. [9][10]* Causes serious eye irritation. [9][10]* May cause respiratory irritation if inhaled as a dust. [9][10][11] Precautionary Measures:
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Wear protective gloves (e.g., nitrile).
  - Wear chemical safety goggles or a face shield. [9] * Wear a lab coat.
- Handling: Avoid breathing dust. [9]Wash hands thoroughly after handling. [10]Avoid contact with skin, eyes, and clothing.

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First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention. [12]* Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. [9][12]* Inhalation: Remove person to fresh air. If breathing is difficult, give oxygen. [9]* Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place. [9][10]

Conclusion

3-(Fluoromethyl)piperidine hydrochloride is a high-value chemical tool for drug discovery professionals. Its composite structure—a privileged heterocyclic scaffold functionalized with a metabolically robust, electronically-modulating fluoromethyl group at a chiral center—offers a sophisticated means to enhance the potency, selectivity, and pharmacokinetic profile of novel therapeutic agents. A thorough understanding of its synthesis, characterization, and safe handling, as detailed in this guide, is essential for leveraging its full potential in the development of next-generation pharmaceuticals.

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